

# A Comparative Guide to Strobilurin Fungicides: Picoxystrobin, Azoxystrobin, and Trifloxystrobin

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## Compound of Interest

Compound Name: Picoxystrobin

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of three key strobilurin fungicides: **picoxystrobin**, azoxystrobin, and trifloxystrobin. The information presented is based on available experimental data to assist researchers, scientists, and drug development professionals in their understanding and evaluation of these compounds.

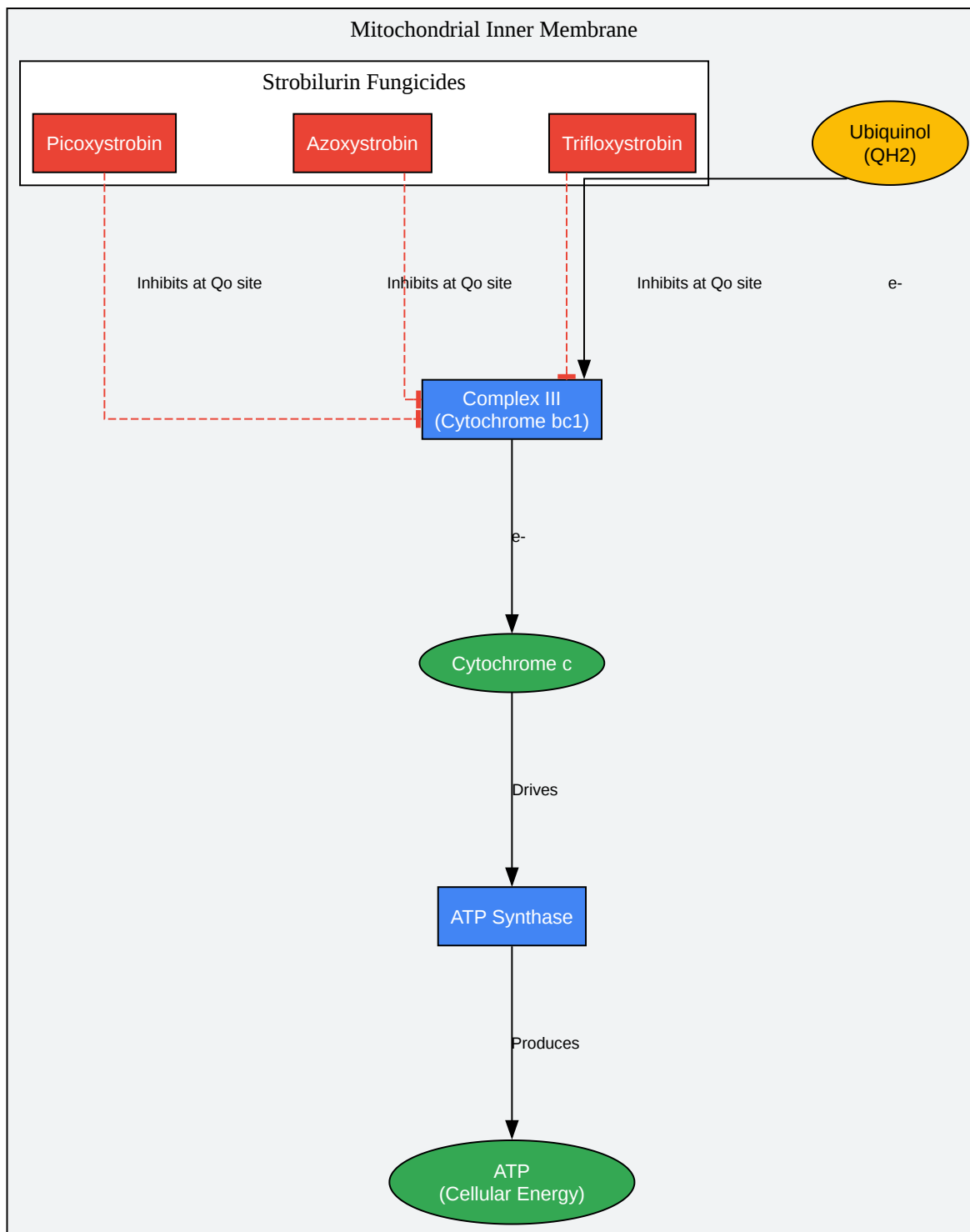
## Executive Summary

**Picoxystrobin**, azoxystrobin, and trifloxystrobin are all broad-spectrum fungicides belonging to the strobilurin class (QoI inhibitors). Their primary mode of action is the inhibition of mitochondrial respiration in fungi by binding to the Quinone outside (Qo) site of the cytochrome bc1 complex, ultimately blocking ATP synthesis. While sharing a common mechanism, their performance in terms of efficacy against specific pathogens, and their physicochemical properties, can differ. Trifloxystrobin has demonstrated superior efficacy in controlling certain diseases like Cercospora leaf spot, while **picoxystrobin** has shown excellent activity against Asian soybean rust. Azoxystrobin is a widely used strobilurin with a broad spectrum of activity. The choice between these fungicides will depend on the target pathogen, crop, and specific application requirements.

## Mechanism of Action: A Shared Pathway

All three strobilurin fungicides—**picoxystrobin**, azoxystrobin, and trifloxystrobin—disrupt the fungal electron transport chain. By binding to the Qo site of cytochrome bc1, they prevent the

transfer of electrons from ubiquinol to cytochrome c. This inhibition halts the production of ATP, the essential energy currency of the cell, leading to the cessation of fungal growth and development.



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Caption: Signaling pathway of strobilurin fungicides.

## Comparative Performance Data

The following tables summarize available quantitative data comparing the efficacy of **picoxystrobin**, azoxystrobin, and trifloxystrobin against various fungal pathogens.

**Table 1: In Vitro Efficacy (EC50 values)**

Pathogen	Fungicide	Mean EC50 (µg/mL)
Cercospora sojina (Frogeye Leaf Spot)	Azoxystrobin	3.1644[1]
Trifloxystrobin	0.8573[1]	

EC50 (Effective Concentration 50) is the concentration of a fungicide that inhibits 50% of the fungal growth in vitro.

**Table 2: Field Efficacy - Disease Control**

Disease	Crop	Fungicide	Mean Disease Control (%)
Asian Soybean Rust (Phakopsora pachyrhizi)	Soybean	Picoxystrobin	54.1
Azoxystrobin	15.8		
Trifloxystrobin	69.7		
Cercospora Leaf Spot (Cercospora beticola)	Sugar Beet	Trifloxystrobin	Most Efficient
Azoxystrobin	Modest to Poor Efficacy		

**Table 3: Efficacy Ratings against Wheat Diseases**

Disease	Picoxystrobin	Azoxystrobin	Trifloxystrobin
Leaf Rust ( <i>Puccinia triticina</i> )	Very Good	Very Good	Very Good
Powdery Mildew ( <i>Blumeria graminis</i> f. sp. tritici)	Good	Good	Good
Septoria Leaf Blotch ( <i>Septoria tritici</i> )	Very Good	Very Good	Very Good
Stripe Rust ( <i>Puccinia striiformis</i> )	Excellent	Excellent	Very Good
Tan Spot ( <i>Pyrenophora tritici-repentis</i> )	Very Good	Very Good	Very Good

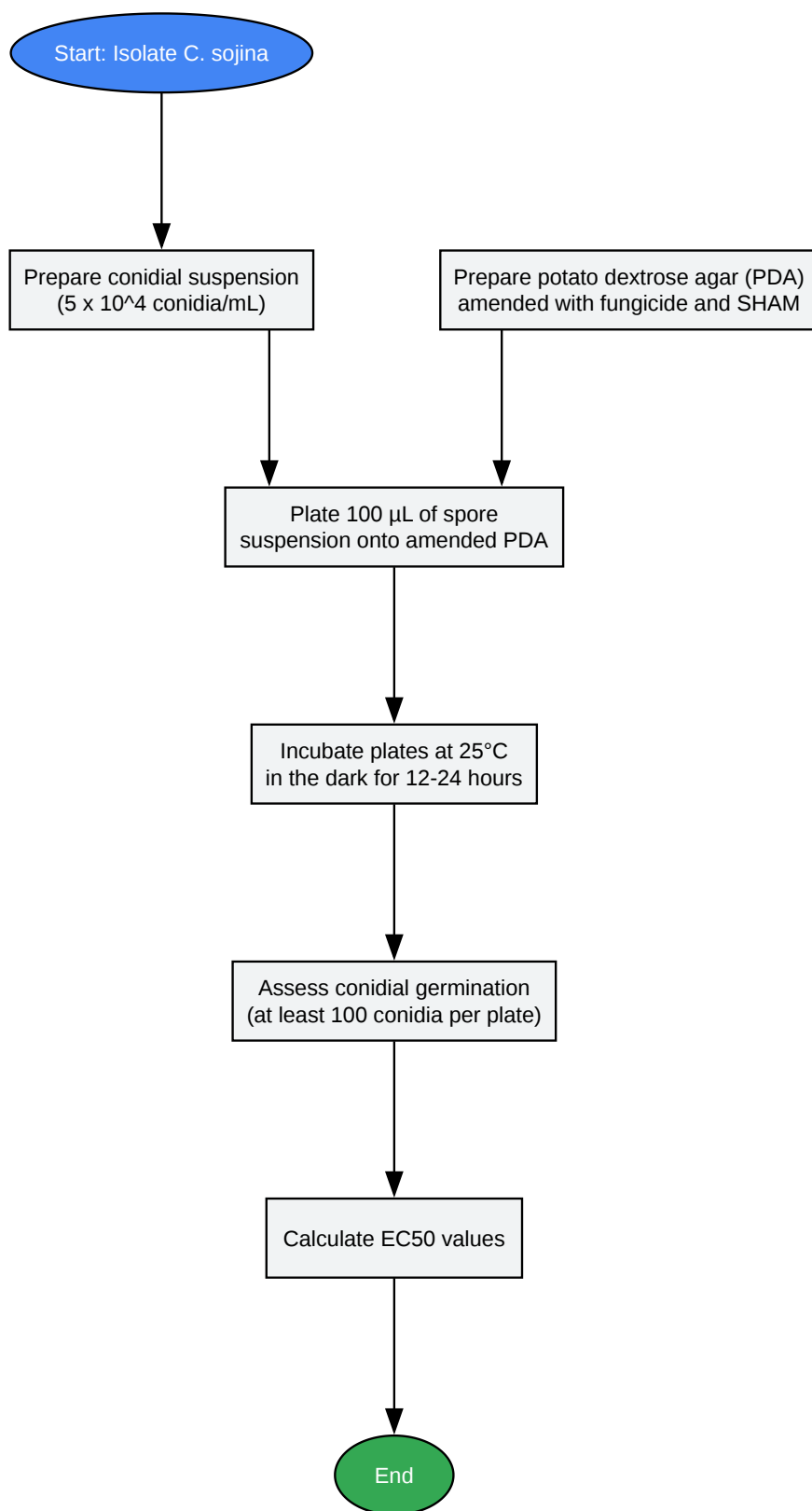
Ratings are based on multi-year, multi-location field trials conducted by the North Central Regional Committee on Management of Small Grain Diseases.<sup>[2]</sup> Efficacy categories: G=Good, VG=Very Good, E=Excellent.

## Experimental Protocols

Detailed methodologies for key experiments cited in this guide are provided below to allow for replication and further investigation.

### In Vitro Conidial Germination Assay for *Cercospora soja*

This protocol is adapted from studies evaluating the sensitivity of *Cercospora soja* to QoI fungicides.<sup>[1]</sup>



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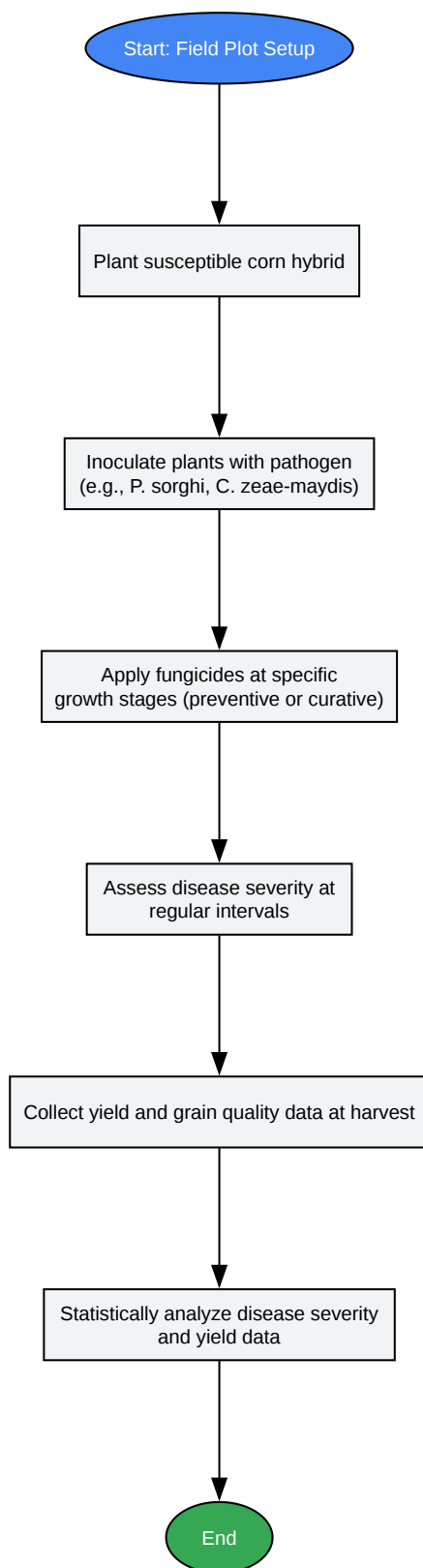
Caption: In vitro conidial germination assay workflow.

#### Methodology:

- **Isolate Preparation:** Single-spore isolates of *Cercospora sojina* are recovered from infected soybean leaflets.
- **Media Preparation:** Technical-grade formulations of azoxystrobin and trifloxystrobin are used. Potato dextrose agar (PDA) is amended with the fungicides at various concentrations. Salicylhydroxamic acid (SHAM) is also added to the media.
- **Inoculation:** A conidial suspension of each isolate is prepared and adjusted to the desired concentration.
- **Incubation:** The amended PDA plates are inoculated with the conidial suspension.
- **Assessment:** After incubation, the percentage of germinated conidia is determined by microscopic observation.
- **Data Analysis:** The effective concentration at which 50% of conidial germination is inhibited (EC50) is calculated for each fungicide.

## Field Efficacy Trial for Corn Common Rust (*Puccinia sorghi*) and Gray Leaf Spot (*Cercospora zeae-maydis*)

This protocol is a generalized representation of field trials designed to evaluate fungicide efficacy.[\[3\]](#)



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Caption: Field efficacy trial workflow for corn fungicides.



### Methodology:

- **Experimental Design:** Field trials are typically conducted in a randomized complete block design with multiple replications.
- **Fungicide Application:** Fungicides, including azoxystrobin, are applied at specified rates and timings (preventive or curative) using a calibrated sprayer.
- **Inoculation:** To ensure disease pressure, plants may be artificially inoculated with the target pathogens.
- **Disease Assessment:** Disease severity is evaluated at different time points after fungicide application. This can involve visual assessment of the percentage of leaf area affected by the disease.
- **Data Collection:** At the end of the growing season, yield and other relevant agronomic data are collected.
- **Statistical Analysis:** The collected data on disease severity and yield are subjected to statistical analysis to determine the efficacy of the different fungicide treatments.

## Conclusion

**Picoxystrobin**, azoxystrobin, and trifloxystrobin are effective strobilurin fungicides with a shared mechanism of action. However, their performance can vary depending on the target pathogen and environmental conditions. The data presented in this guide highlights the importance of selecting the appropriate fungicide based on specific disease pressures. For researchers and professionals in drug development, understanding these performance differences is crucial for the development of new and effective disease management strategies. The provided experimental protocols offer a foundation for conducting further comparative studies to expand our knowledge of these important agricultural compounds.

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